

# Preparing CYM5442 Hydrochloride Stock Solution in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: CYM5442 hydrochloride

Cat. No.: B10768975

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This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **CYM5442 hydrochloride** in dimethyl sulfoxide (DMSO). **CYM5442 hydrochloride** is a potent and selective agonist for the sphingosine-1-phosphate receptor 1 (S1P1), a G protein-coupled receptor involved in a variety of cellular processes, including lymphocyte trafficking, endothelial barrier function, and neuroprotection. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

## Physicochemical Properties and Solubility

**CYM5442 hydrochloride** is a white to off-white solid. It is soluble in DMSO, with a maximum concentration of 100 mM.<sup>[1][2][3]</sup> Key physicochemical data are summarized in the table below.

Property	Value	Source
Molecular Weight	445.94 g/mol	[2][3]
Formula	C <sub>23</sub> H <sub>27</sub> N <sub>3</sub> O <sub>4</sub> · HCl	[2][3]
Purity	≥98% (HPLC)	[2][3]
CAS Number	1783987-80-3	[3]
Solubility in DMSO	Up to 100 mM	[1][2][3]
Storage	Store at -20°C	[2][3]

## Biological Activity

CYM5442 is a potent and selective agonist of the S1P1 receptor with an EC<sub>50</sub> of 1.35 nM.[2][3][4] It activates S1P1-mediated signaling pathways, including the p42/p44 MAPK (ERK1/2) pathway.[2][3][4] This compound is brain-penetrant and has been shown to induce lymphopenia in mice.[2][3]

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CYM5442 hydrochloride** in DMSO.

Materials:

- **CYM5442 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated micropipettes
- Vortex mixer

- Analytical balance

#### Procedure:

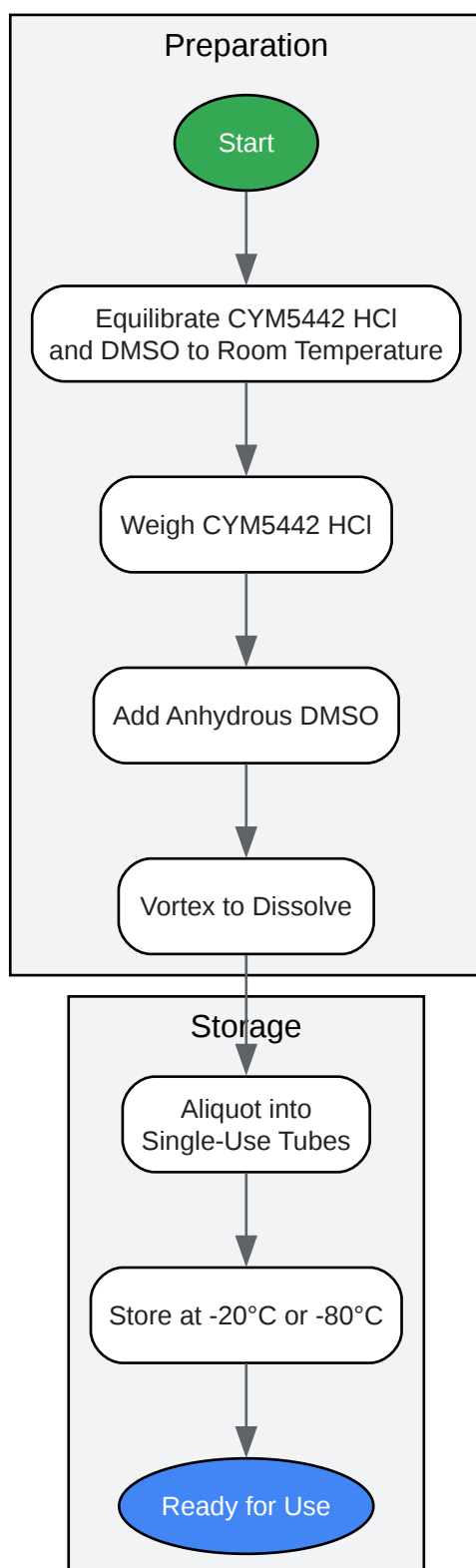
- Equilibration: Allow the vial of **CYM5442 hydrochloride** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **CYM5442 hydrochloride** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.46 mg of **CYM5442 hydrochloride** (see calculation below).
  - Calculation:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 445.94 \text{ g/mol} = 4.4594 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **CYM5442 hydrochloride**. For a 10 mM stock, if you weighed 4.46 mg, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protected microcentrifuge tubes or vials. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[4]</sup> Avoid repeated freeze-thaw cycles.<sup>[4]</sup>

#### Stock Solution Preparation Table:

Desired Concentration	Mass of CYM5442 HCl for 1 mL DMSO
1 mM	0.446 mg
5 mM	2.23 mg
10 mM	4.46 mg
25 mM	11.15 mg
50 mM	22.30 mg
100 mM	44.59 mg

## Experimental Workflow

The following diagram illustrates the workflow for preparing the **CYM5442 hydrochloride** stock solution.

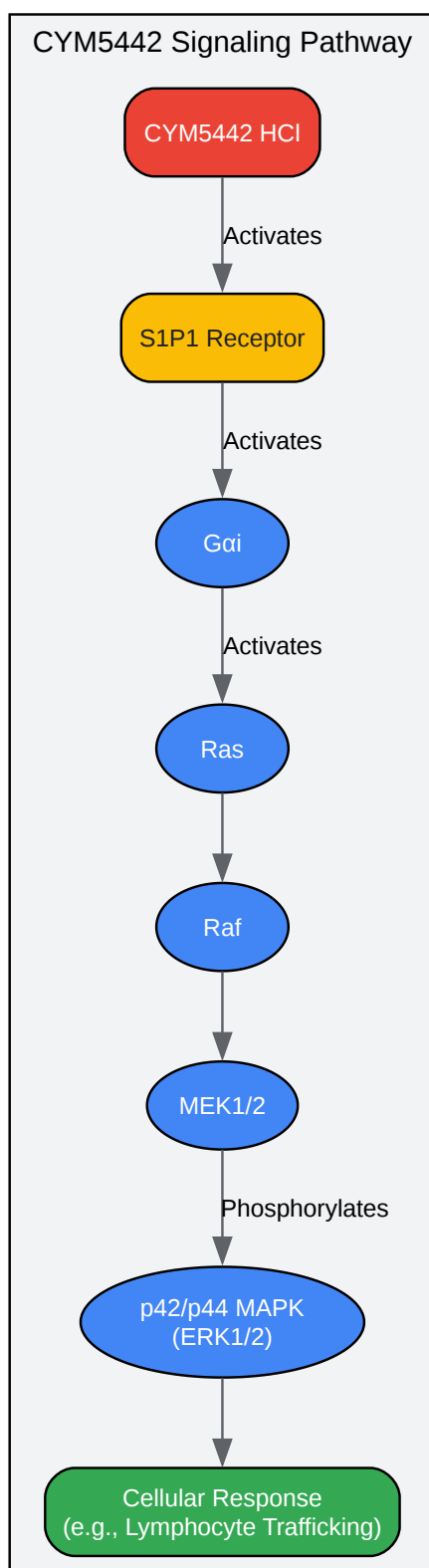


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Caption: Workflow for preparing **CYM5442 hydrochloride** stock solution.

## Signaling Pathway

**CYM5442 hydrochloride** selectively activates the S1P1 receptor, leading to the activation of downstream signaling cascades, most notably the p42/p44 MAPK (ERK1/2) pathway.



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Caption: **CYM5442 hydrochloride** activates the S1P1-MAPK signaling pathway.

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## References

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